

Application Note and Protocol: Synthesis of 5-Fluoro-2-nitroanisole

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Compound of Interest

Compound Name: 5-Fluoro-2-nitroanisole

Cat. No.: B157042

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Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Fluoro-2-nitroanisole is a fluorinated aromatic compound widely utilized as a key intermediate in the synthesis of various complex organic molecules.^[1] Its structural features, including a fluorine atom and a nitro group, provide unique reactivity, making it a valuable building block in the pharmaceutical and agrochemical industries.^{[2][3]} For instance, it is a reagent in the synthetic preparation of imidazopyridines that act as inhibitors of the insulin-like growth factor-1 receptor.^[2] This document provides a detailed experimental protocol for the synthesis of **5-Fluoro-2-nitroanisole** via the methylation of 5-fluoro-2-nitrophenol, a method known for its high yield and purity.^{[2][4]}

Synthesis Data Summary

The following tables summarize the quantitative data for the synthesis of **5-Fluoro-2-nitroanisole** from 5-fluoro-2-nitrophenol.

Table 1: Reagents and Materials

Reagent	Formula	Molar Mass (g/mol)	Amount (g)	Moles (mol)	Molar Eq.
5-Fluoro-2-nitrophenol	C ₆ H ₄ FNO ₃	157.10	500	3.20	1.00
Anhydrous Potassium Carbonate	K ₂ CO ₃	138.21	483	3.50	1.09
Dimethyl Sulfate	(CH ₃) ₂ SO ₄	126.13	424	3.36	1.05
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	2500	-	Solvent

Table 2: Reaction Conditions and Product Characteristics

Parameter	Value
Initial Reaction Temperature	60 °C
Temperature during Dimethyl Sulfate Addition	60 °C
Post-addition Reaction Temperature	90-100 °C
Reaction Time	5-6 hours
Product Yield	94.1% [2] [4]
Product Purity (by GC)	99.5% [2] [4]
Physical Form	Yellow oily liquid [2] [4]
Boiling Point	272 °C (lit.) [2]
Melting Point	49-51 °C

Experimental Protocol

This protocol details the synthesis of **5-Fluoro-2-nitroanisole** via Williamson ether synthesis.

Materials and Equipment:

- 5 L four-necked round-bottom flask
- Mechanical stirrer
- Heating mantle with temperature controller
- Dropping funnel
- Condenser
- Thermometer
- Vacuum distillation apparatus
- Standard laboratory glassware

Procedure:

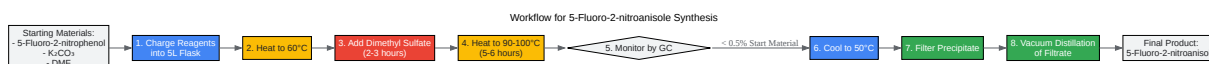
- Reaction Setup:
 - In a 5 L four-necked flask equipped with a mechanical stirrer, condenser, and thermometer, add N,N-dimethylformamide (DMF) (2500 g).[\[2\]](#)[\[4\]](#)
 - To the solvent, add 5-fluoro-2-nitrophenol (500 g, 3.20 mol) and anhydrous potassium carbonate (483 g, 3.50 mol).[\[2\]](#)[\[4\]](#)
- Reaction Execution:
 - Begin stirring the mixture and heat it to 60 °C.[\[2\]](#)[\[4\]](#)
 - Once the temperature is stable, slowly add dimethyl sulfate (424 g, 3.36 mol) dropwise from a dropping funnel over a period of 2-3 hours, maintaining the temperature at 60 °C.[\[2\]](#)[\[4\]](#)
 - After the addition is complete, raise the reaction temperature to 90-100 °C.[\[2\]](#)[\[4\]](#)

- Maintain the reaction at this temperature for 5-6 hours.[2][4] The reaction progress should be monitored by gas chromatography (GC) until the concentration of the starting material, 5-fluoro-2-nitrophenol, is below 0.5%.[2][4]
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to 50 °C. At this temperature, monomethyl potassium sulfate salt will precipitate.[2][4]
 - Filter the mixture to remove the precipitated salts.
 - The filtrate containing the product is then subjected to vacuum distillation to recover the DMF solvent.[2][4]
 - The resulting residue is the final product, **5-Fluoro-2-nitroanisole**, as a yellow oily liquid (515 g).[2][4]

Safety Precautions:

- Dimethyl sulfate is toxic and corrosive. Handle with extreme care in a well-ventilated fume hood, using appropriate personal protective equipment (PPE), including gloves and safety goggles.
- **5-Fluoro-2-nitroanisole** is harmful if swallowed and causes skin and eye irritation.
- Always work in a well-ventilated area and follow standard laboratory safety procedures.

Experimental Workflow Diagram



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Caption: Synthesis workflow for **5-Fluoro-2-nitroanisole**.

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References

- 1. nbino.com [nbino.com]
- 2. 5-Fluoro-2-nitroanisole | 448-19-1 [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 5-Fluoro-2-nitroanisole synthesis - chemicalbook [chemicalbook.com]
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